

Daturaolone storage conditions and stability

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Compound Focus: Daturaolone

CAS No.: 41498-80-0

Cat. No.: S561763

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Known Storage Information for Daturaolone

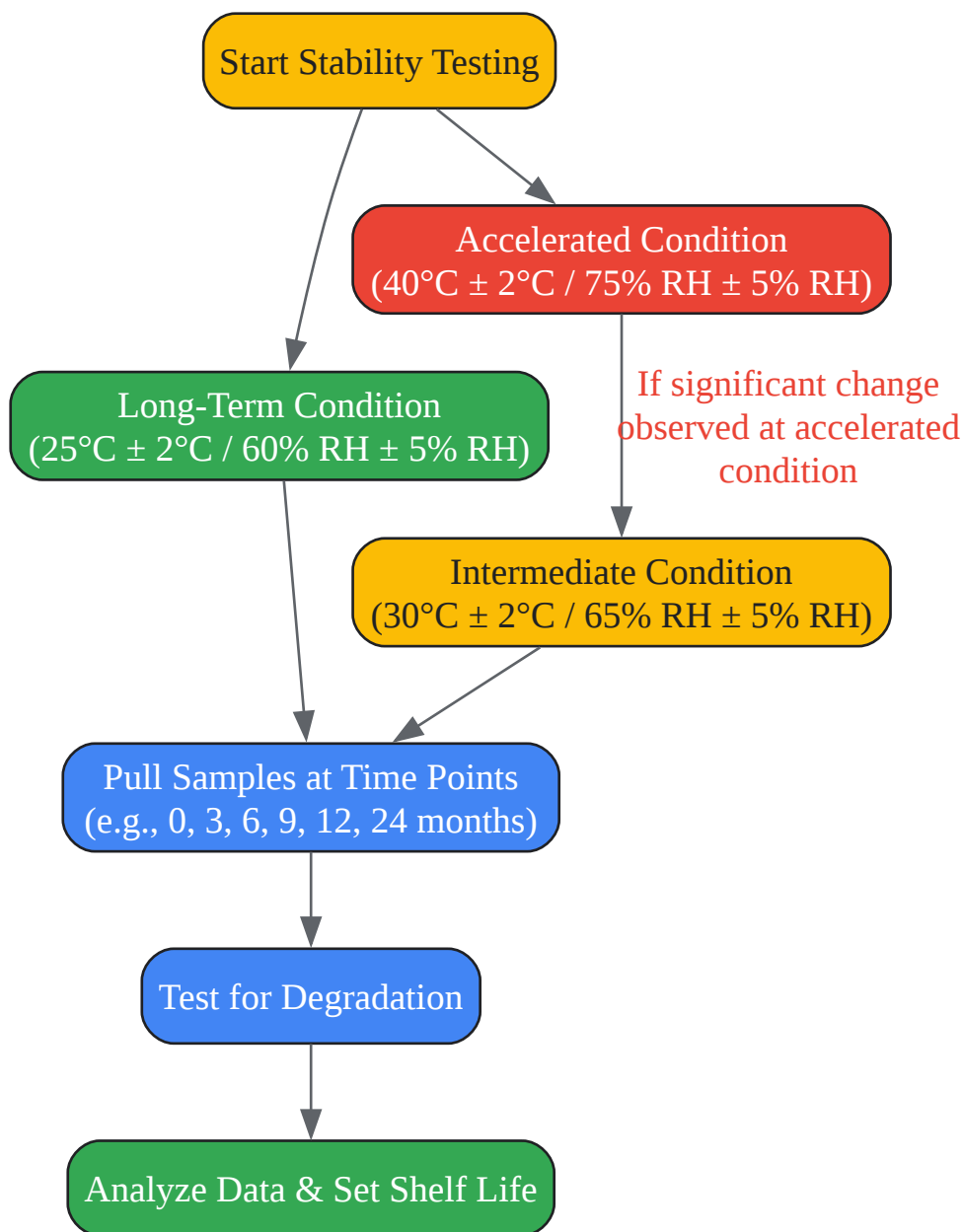
The table below summarizes the specific storage information available for **daturaolone** from a chemical supplier.

Property	Specification
Recommended Storage	Desiccate at -20°C [1]
Physical Form	Powder [1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, etc. [1]
Stability in Solution	Stock solutions should be prepared and used on the same day. For future use, seal and store below -20°C; generally stable for several months [1].

Standard Stability Storage Conditions

For novel compounds like **daturaolone** where comprehensive stability data is lacking, researchers typically follow standard protocols defined by the International Council for Harmonisation (ICH) to determine shelf

life and optimal storage conditions [2] [3]. The following experimental workflow can be used to establish product-specific stability data.



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Frequently Asked Questions (FAQs)

Q1: The supplier recommends storage at -20°C. Do I need to follow this exactly? Yes, it is highly advisable. Until your own stability studies prove that the compound is stable under other conditions,

following the supplier's recommendation is the best practice to ensure the integrity of your research material [1].

Q2: What are the key factors to test for in a stability study for a compound like daturaolone? You should test for physical, chemical, and microbiological changes. Key parameters include [2] [3]:

- **Assay/Potency:** Measure the percentage of the active compound remaining.
- **Related Substances/Degradation Products:** Identify and quantify any breakdown products.
- **Physical Characteristics:** Check for changes in appearance, color, and solubility.
- **Moisture Content:** Especially critical for powders susceptible to hydrolysis.

Q3: Our laboratory is in a hot and humid climate (ICH Zone IV). What conditions should we use for long-term testing? For products intended to be marketed in hot and humid climates, the long-term stability condition is $30^{\circ}\text{C} \pm 2^{\circ}\text{C} / 75\% \text{ RH} \pm 5\% \text{ RH}$ [2]. You should design your stability studies to reflect the conditions of your intended market.

Troubleshooting Guide

Issue	Potential Cause	Corrective Action
Rapid decrease in purity	Hydrolysis or oxidative degradation.	Ensure proper desiccation. Consider packaging under an inert gas like nitrogen. Use more protective packaging [2].
Clumping or weight gain of powder	Absorption of moisture from the atmosphere.	Store with a desiccant in an airtight container. Verify the integrity of the packaging material's moisture barrier [2].
Discoloration of the compound	Photodegradation due to light exposure.	Store in amber glass vials or opaque containers. Keep the material away from direct light [2].
Out-of-specification results after 6 months at 40°C	The compound is not stable at accelerated conditions.	Initiate testing at the intermediate condition ($30^{\circ}\text{C} \pm 2^{\circ}\text{C} / 65\% \text{ RH} \pm 5\% \text{ RH}$) as per ICH guidelines [2].

Key Experimental Protocol: Forced Degradation Studies

Forced degradation studies help you understand the degradation chemistry of a new compound and develop stability-indicating analytical methods [3].

- **Objective:** To generate 5-20% degradation of the main compound [3].
- **Typical Stress Conditions:**
 - **Acidic Hydrolysis:** Expose to 0.1-1 M HCl at elevated temperature (e.g., 60°C).
 - **Basic Hydrolysis:** Expose to 0.1-1 M NaOH at elevated temperature.
 - **Oxidative Stress:** Treat with 0.1-3% hydrogen peroxide at room temperature.
 - **Thermal Stress:** Store the solid powder at a high temperature (e.g., 70°C).
 - **Photostability:** Expose to UV and visible light as per ICH Q1B guidelines [3].
- **Analysis:** Use HPLC or UHPLC to separate and identify the parent compound from its degradation products.

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References

1. | CAS:41498-80-0 | Triterpenoids | Manufacturer BioCrick Daturaolone [biocrick.com]
2. In Pharma Industry | GMP Insiders Stability Storage Conditions [gmpinsiders.com]
3. A Guide to Stability | Pharma Info Nepal Storage [pharmainfonepal.com]

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